

An In-depth Technical Guide to 2-Iodoethyl Benzoate (CAS 39252-69-2)

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *2-Iodoethyl benzoate*

Cat. No.: *B1590132*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the physical and chemical properties of **2-Iodoethyl Benzoate**, a key intermediate in organic synthesis. With full editorial control, this document is structured to deliver in-depth technical information, supported by field-proven insights and authoritative references, to empower researchers in their scientific endeavors.

Chemical Identity and Molecular Structure

2-Iodoethyl benzoate, registered under CAS number 39252-69-2, is an organic compound with the molecular formula $C_9H_9IO_2$. It has a molecular weight of 276.07 g/mol .[\[1\]](#)[\[2\]](#) This compound is structurally characterized by a benzoate group attached to an iodoethyl moiety.

Below is a diagram illustrating the molecular structure of **2-Iodoethyl benzoate**.

Caption: Molecular structure of **2-Iodoethyl benzoate**.

Physicochemical Properties

2-Iodoethyl benzoate is typically a colorless to light yellow liquid.[\[2\]](#)[\[3\]](#) A summary of its key physical properties is presented in the table below.

Property	Value	Source(s)
Molecular Formula	C ₉ H ₉ IO ₂	[2]
Molecular Weight	276.07 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[2][3]
Boiling Point	163-165 °C at 23 mmHg	[1][2]
Density	1.67 g/cm ³	[1][2]
Refractive Index	1.5700-1.5850	[1][2]

Note on Melting Point: While one source anomalously reports a melting point of 217°C, this is inconsistent with its presentation as a liquid at ambient temperatures by multiple chemical suppliers. A reliable, experimentally verified melting point is not readily available in the surveyed literature.

Solubility: Specific quantitative solubility data in common organic solvents is not widely published. However, based on its chemical structure, it is expected to be soluble in a range of organic solvents such as acetone, and methyl ethyl ketone.[4]

Spectral Data

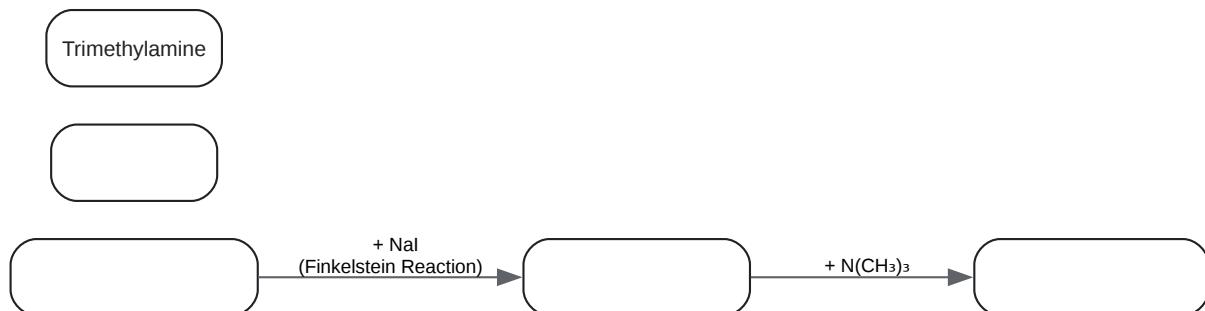
While specific spectral data is not consistently available across public databases, references to ¹H NMR, ¹³C NMR, and IR spectroscopy are present in chemical literature, indicating these are standard methods for its characterization.[5][6] Researchers are advised to acquire and interpret their own spectral data for this compound to ensure identity and purity for their specific applications.

Synthesis and Reactivity

A common laboratory-scale synthesis of **2-Iodoethyl benzoate** involves the reaction of 2-chloroethyl benzoate with anhydrous sodium iodide in a suitable solvent like methyl ethyl ketone.[4] The reaction proceeds via a Finkelstein-type halide exchange.

The reactivity of **2-Iodoethyl benzoate** is primarily centered around the iodoethyl group. The carbon-iodine bond is susceptible to nucleophilic substitution, making it a valuable precursor for

introducing the ethyl benzoate moiety into other molecules. For instance, it can be reacted with trimethylamine to synthesize benzoylcholine iodide.[4]



[Click to download full resolution via product page](#)

Caption: Synthetic pathway to and a key reaction of **2-Iodoethyl benzoate**.

Applications in Research and Drug Development

As a member of the 2-iodobenzoate family of compounds, **2-Iodoethyl benzoate** serves as a versatile building block in organic synthesis. These compounds are precursors to a variety of more complex molecules, including active pharmaceutical ingredients (APIs). While specific examples detailing the use of **2-Iodoethyl benzoate** are not prevalent in the literature, related 2-iodobenzoic acid and its esters are utilized in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs) and as precursors to important oxidizing agents.

Safety, Handling, and Storage

Hazard Identification:

2-Iodoethyl benzoate is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it is associated with the following hazard statements:

- H315: Causes skin irritation.[6]
- H319: Causes serious eye irritation.[6]

Precautionary Measures:

When handling **2-Iodoethyl benzoate**, it is crucial to adhere to the following precautionary statements:

- P264: Wash skin thoroughly after handling.[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3]
- P302 + P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]
- P332 + P313: If skin irritation occurs: Get medical advice/attention.[3]
- P337 + P313: If eye irritation persists: Get medical advice/attention.[3]

Handling and Storage:

- Handling: Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[7] Ensure adequate ventilation to avoid inhalation of vapors.[7] Do not get in eyes, on skin, or on clothing.[7]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[2][7] It is also recommended to protect it from light.[2]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. parchem.com [parchem.com]
- 2. 39252-69-2 CAS MSDS (ETHYL 2-IODOBENZOATE) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]

- 3. ETHYL 2-IODOBENZOATE | 39252-69-2 [chemicalbook.com]
- 4. Organic Syntheses Procedure [orgsyn.org]
- 5. ETHYL 2-IODOBENZOATE(39252-69-2) 1H NMR spectrum [chemicalbook.com]
- 6. Ethyl 2-iodobenzoate | C9H9IO2 | CID 2829347 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 2-Iodoethyl Benzoate (CAS 39252-69-2)]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1590132#physical-properties-of-2-iodoethyl-benzoate-cas-39252-69-2]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com